

Application Note: High-Fidelity Solid-Phase Peptide Synthesis of P110 (Drp1 Inhibitor)

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Compound of Interest

Compound Name: P110 trifluoroacetate

Cat. No.: B10825625

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Abstract

The P110 peptide is a selective inhibitor of the mitochondrial fission protein Drp1 (dynamin-related protein 1), widely utilized in neuroprotection and ischemia research.[1][2] Structurally, it comprises a functional Drp1-derived homology sequence conjugated to the TAT cell-penetrating motif. This application note details a robust protocol for the synthesis of P110 using Fmoc solid-phase peptide synthesis (SPPS). Special emphasis is placed on the trifluoroacetic acid (TFA) cleavage step, which is critical due to the peptide's high arginine content (7 residues). We provide an optimized cleavage cocktail formulation to prevent Pbf-sulfonylium ion re-attachment and ensure high crude purity.

Introduction & Chemical Strategy

The Challenge of P110

P110 is a 20-mer peptide (Sequence: YGRKKRRQRRRGGDLLPRGS-NH₂).[1] Its synthesis presents specific chemical challenges:

- **High Cationic Charge:** The TAT domain contains 7 Arginine and 2 Lysine residues. In Fmoc chemistry, the bulky 2,2,4,6,7-pentamethyldihydrobenzofuran-5-sulfonyl (Pbf) protecting

groups on Arginine result in significant steric crowding on the resin.

- **Cleavage By-products:** Upon TFA cleavage, the removal of 7 Pbf groups generates a high concentration of reactive sulfonylium cations. Without adequate scavenging, these electrophiles can alkylate the single Tyrosine residue or re-attach to the peptide chain, reducing yield.

Synthetic Route Selection

- **Chemistry:** Fmoc/tBu SPPS.
- **Solid Support:** Rink Amide MBHA Resin. The C-terminal amide is essential for the biological stability and activity of P110. Low loading (0.3 – 0.4 mmol/g) is recommended to mitigate steric hindrance from the bulky Pbf-protected Arginines.
- **Coupling Reagents:** HCTU/DIEA is preferred for its high reactivity, essential for driving the coupling of bulky Arginine residues.

Experimental Protocol

Materials & Reagents

Reagent	Grade/Specification	Function
Rink Amide MBHA Resin	Loading: 0.35 mmol/g	Solid Support
Fmoc-Amino Acids	HPLC Grade (>99%)	Building Blocks
Piperidine	20% v/v in DMF	Fmoc Deprotection
HCTU	0.4 M in DMF	Activator
DIEA (Diisopropylethylamine)	Peptide Grade	Base
TFA (Trifluoroacetic acid)	Biograde (>99.5%)	Cleavage Agent
TIPS (Triisopropylsilane)	Scavenger	Carbocation Quencher
Phenol	Crystalline	Tyr Protector/Scavenger
Diethyl Ether	Anhydrous, cooled to -20°C	Precipitant

Synthesis Workflow (Automated or Manual)

Step 1: Resin Swelling^[3]

- Weigh 0.1 mmol of Rink Amide resin.^[3]
- Swell in DMF for 30 minutes.
- Rationale: Solvation of the polystyrene matrix exposes reactive amine sites.

Step 2: Fmoc Deprotection

- Reagent: 20% Piperidine in DMF.^[3]
- Cycle: 2 x 5 minutes.
- Wash: 5 x DMF.^[3]

Step 3: Amino Acid Coupling

- Stoichiometry: 5 equivalents (AA) : 5 eq (HCTU) : 10 eq (DIEA).
- Time: 45 minutes at Room Temperature.
- Critical Optimization for P110: Perform Double Coupling for all Arginine (R) residues in the TAT sequence (Residues 3, 6, 7, 9, 10, 11, 18).
- Checkpoint: Perform a Kaiser Test (ninhydrin) after difficult couplings. If blue (positive), repeat coupling.

Cleavage & Deprotection (The Critical Step)

This step removes the peptide from the resin and strips all side-chain protecting groups (Pbf, Boc, tBu, Trt).

Cocktail Formulation (Reagent K-modified for High Arg): For 0.1 mmol scale (approx. 500mg peptide-resin), prepare 10 mL of cocktail:

- TFA: 8.25 mL (82.5%)

- Phenol: 0.5 g (5%) – Protects Tyrosine
- Water: 0.5 mL (5%) – Hydrolysis of esters
- Thioanisole: 0.5 mL (5%) – Accelerates Pbf removal
- TIPS: 0.25 mL (2.5%) – Scavenges trityl/tBu cations

Protocol:

- Wash the resin 3x with DCM and dry under nitrogen.
- Add the cooled cleavage cocktail to the resin.
- Reaction Time: Shake gently for 3.5 to 4.0 hours.
 - Note: Standard cleavage is 2 hours. P110 requires extended time to ensure complete removal of 7 Pbf groups.
- Filter the resin to remove beads; collect the filtrate (peptide solution).

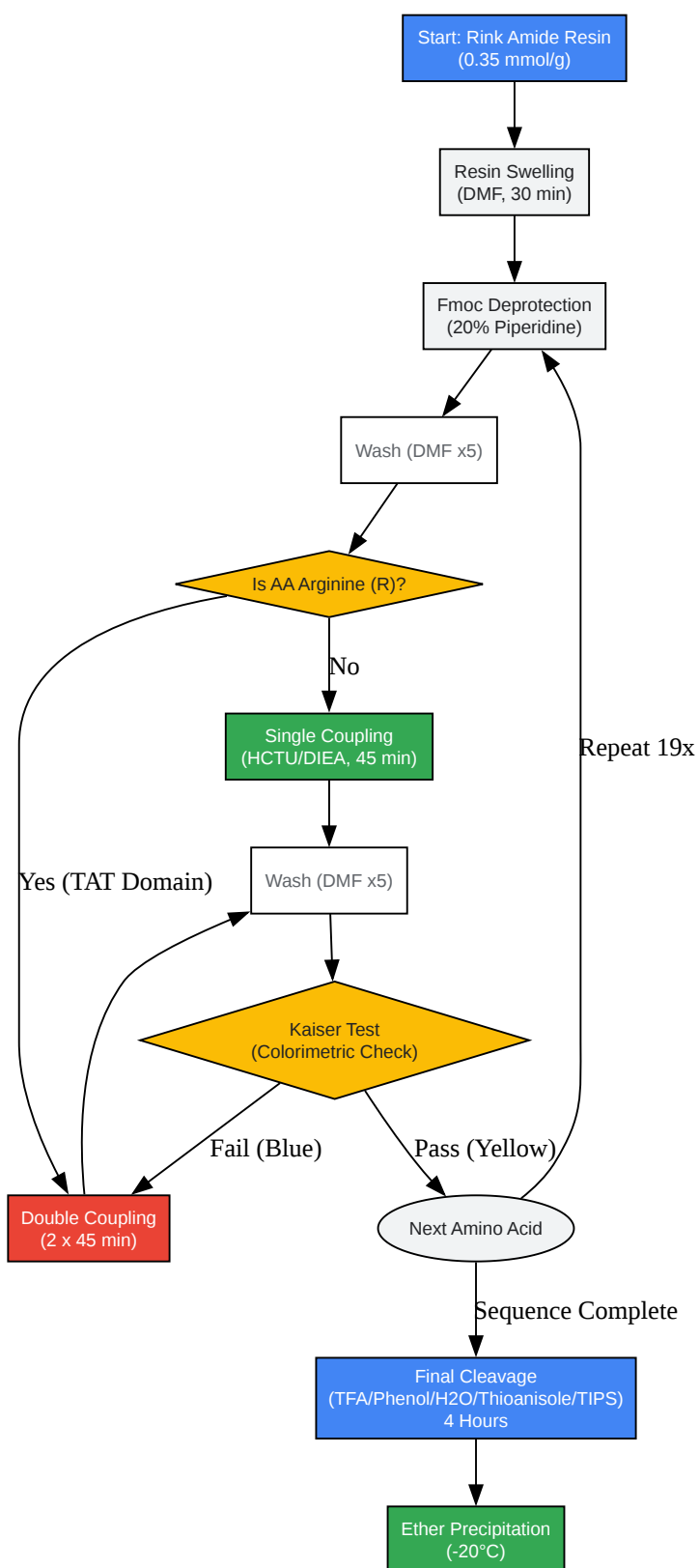
Post-Cleavage Workup

- Precipitation: Dropwise add the TFA filtrate into 40 mL of ice-cold diethyl ether.
- Centrifugation: Centrifuge at 3000 x g for 5 minutes at 4°C. Decant the supernatant.
- Wash: Resuspend the pellet in fresh cold ether, vortex, and centrifuge again (Repeat 2x).
- Drying: Dry the pellet under vacuum or nitrogen flow.
- Lyophilization: Dissolve the crude white powder in Water/Acetonitrile (80:20) and freeze-dry.

Visualization

Synthesis Workflow Diagram

The following diagram outlines the logical flow of the synthesis, highlighting the critical "Double Couple" decision point for the TAT domain.

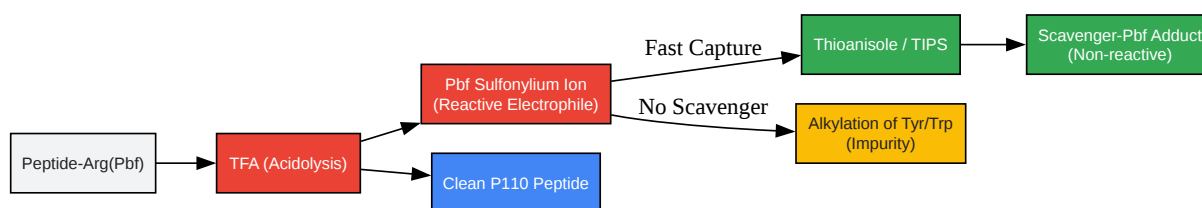


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Caption: Step-by-step SPPS workflow for P110, emphasizing the double-coupling strategy for Arginine residues.

Mechanism of Pbf Removal & Scavenging

Understanding the chemistry prevents errors. The diagram below illustrates why the specific scavenger cocktail is necessary.



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Caption: Mechanism of Arg(Pbf) deprotection. Scavengers intercept reactive cations to prevent permanent peptide modification.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Aggregation of TAT sequence during synthesis.	Use Pseudoproline dipeptides (Fmoc-Leu-Ser(PsiMe,Me)pro-OH) at the LS junction if available, or switch to PEG-based resin (e.g., ChemMatrix) for better swelling.
Incomplete Deprotection	Pbf groups remaining on Arginine.	Extend cleavage time to 4 hours. Ensure the cleavage cocktail is fresh.
Yellow/Brown Crude	Oxidation or insufficient scavenging.	Ensure Phenol is included in the cocktail. ^[4] Keep the cleavage vessel protected from light.
Deletion Sequences	Steric hindrance during coupling.	Use Double Coupling for all Arg residues. Switch to HATU activator for difficult steps.

References

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Sources

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